

"Octa-2,4,6-triene" molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Octa-2,4,6-triene

Cat. No.: B1174930

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In-Depth Technical Guide: Octa-2,4,6-triene

This guide provides core physicochemical properties of **Octa-2,4,6-triene**, tailored for researchers, scientists, and professionals in drug development.

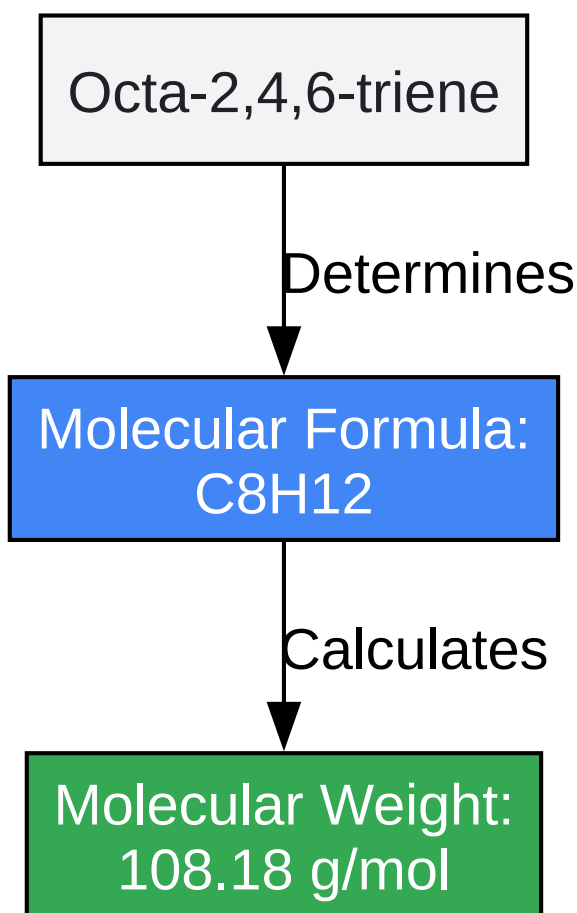
Physicochemical Data

The fundamental molecular characteristics of **Octa-2,4,6-triene** are summarized below. This data is essential for a variety of applications, including analytical chemistry, reaction modeling, and pharmacokinetic studies.

Property	Value
Molecular Formula	C ₈ H ₁₂ [1][2][3][4][5]
Molecular Weight	108.18 g/mol [1][3][5]
IUPAC Name	octa-2,4,6-triene[1]
Synonyms	2,4,6-Octatriene[3][4][5]
CAS Number	764-75-0[2][3]

Structural and Logical Representation

To visualize the logical relationship between the compound's name and its derived properties, a simple hierarchical diagram is provided. This illustrates the process of deriving the molecular formula from the IUPAC name and subsequently calculating the molecular weight.



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Relationship between Compound Name and Properties.

This document serves as a foundational reference for **Octa-2,4,6-triene**. For further experimental details or advanced analytical data, consultation of specialized chemical databases is recommended.

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References

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